

Predicted physicochemical properties of 2,4,5,6-tetramethyloctane

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Compound of Interest

Compound Name: 2,4,5,6-Tetramethyloctane

CAS No.: 62199-37-5

Cat. No.: B14560187

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An In-depth Technical Guide to the Predicted Physicochemical Properties of **2,4,5,6-Tetramethyloctane**

Abstract

The C₁₂H₂₆ isomers, including **2,4,5,6-tetramethyloctane**, represent a vast chemical space with significant relevance in fuel, lubricant, and materials science. However, exhaustive experimental characterization of every isomer is practically unfeasible. This technical guide provides a comprehensive overview of the predicted physicochemical properties of **2,4,5,6-tetramethyloctane**, grounded in established computational methodologies. We delve into the theoretical underpinnings of property prediction, from foundational group-contribution methods to sophisticated machine learning models, offering researchers and drug development professionals a robust framework for in silico analysis. This document details a step-by-step protocol for property estimation using the Joback group-contribution method, presents the predicted data in a structured format, and discusses the causality behind the selection of predictive models to ensure scientific integrity and practical applicability.

Introduction: The Challenge of Isomeric Complexity

2,4,5,6-Tetramethyloctane (CAS: 62199-37-5) is a saturated branched alkane with the molecular formula C₁₂H₂₆.^[1] As one of hundreds of possible dodecane isomers, its specific physical properties are not widely documented in experimental literature. In industrial and research settings, particularly in the development of fuels, lubricants, and novel chemical entities, understanding properties such as boiling point, viscosity, and density is critical for predicting performance, behavior, and safety. The prohibitive cost and time required for synthesizing and testing every possible isomer necessitates the use of robust predictive models.

These predictive techniques, broadly categorized as Quantitative Structure-Property Relationship (QSPR) models, leverage the principle that the molecular structure of a compound intrinsically determines its macroscopic properties.^{[2][3]} This guide will explore several such methodologies, providing both the theoretical basis and practical application for estimating the key physicochemical properties of **2,4,5,6-tetramethyloctane**.

Molecular Identity

- IUPAC Name: **2,4,5,6-tetramethyloctane**
- Molecular Formula: C₁₂H₂₆
- Molecular Weight: 170.33 g/mol ^[1]
- SMILES: CCC(C)C(C)C(C)CC(C)C^[1]
- InChI Key: YJMGKHXCSVEVKG-UHFFFAOYSA-N^[1]

Caption: Molecular graph of **2,4,5,6-tetramethyloctane**.

Theoretical Frameworks for Physicochemical Property Prediction

The prediction of physicochemical properties from molecular structure alone is a cornerstone of modern computational chemistry. The choice of method depends on the desired accuracy, computational cost, and the availability of training data. For alkanes, several highly effective approaches exist.

Group Contribution Methods (GCM)

GCMs are foundational, additive models that operate on a simple yet powerful assumption: the properties of a molecule can be estimated by summing the contributions of its constituent functional groups.^{[4][5]} This approach is particularly effective for alkanes where intermolecular forces are dominated by relatively simple van der Waals interactions.

- **Expertise & Experience:** The key advantage of GCMs like the Joback method is their transparency and computational simplicity.^[5] They do not require extensive computational resources or large experimental datasets for training. The causality is direct: each specific group (e.g., -CH₃, >CH₂, >CH-, >C<) is assumed to contribute a predefined, constant amount to a given physical property. This method is excellent for rapid screening and initial estimates but may lack the precision of more complex models because it does not account for interactions between non-adjacent groups.^{[5][6]}

Advanced QSPR Models

QSPR models establish a formal statistical relationship between a set of molecular descriptors and a specific property. These descriptors are numerical values derived from the molecular structure that encode topological, geometric, or electronic features.^[2]

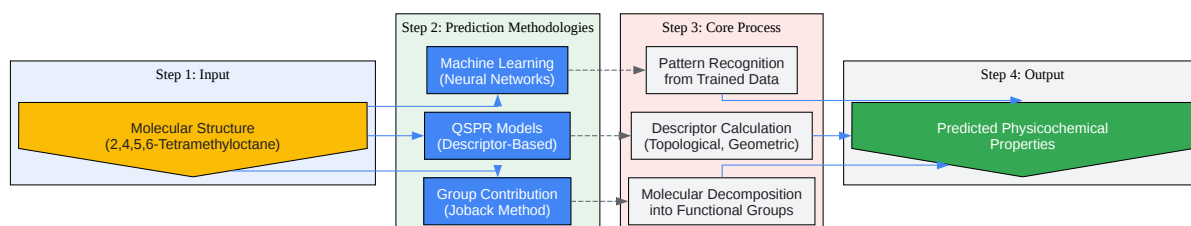
- **Expertise & Experience:** Unlike GCMs, which only consider local groups, QSPR models can incorporate descriptors that represent the molecule's overall size, shape, and branching. Methods like Multiple Linear Regression (MLR) are used to build simple predictive equations.^[7] The trustworthiness of a QSPR model is validated through rigorous statistical tests, including cross-validation and external validation, ensuring that the model is not overfitted to the training data and can generalize to new, unseen molecules.^[3]

Machine Learning and Artificial Neural Networks (ANNs)

Machine learning represents the state-of-the-art in property prediction. ANNs, in particular, can model highly complex and non-linear relationships between molecular structure and properties.^{[8][9]}

- **Expertise & Experience:** ANNs excel where simpler models fail by learning from vast datasets of known molecules.^[10] They can be trained to recognize subtle patterns in how branching and symmetry affect properties like boiling point and melting point.^{[8][10]} The

causality is learned by the model itself through a training process that minimizes prediction error. The authoritative grounding for these models comes from their demonstrated high accuracy (R^2 values often exceeding 0.99) when tested against large, diverse datasets of alkanes.[8][10]



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Caption: General workflow for computational property prediction.

Experimental Protocol: Property Estimation via the Joback Method

This section provides a detailed, step-by-step protocol for estimating the physicochemical properties of **2,4,5,6-tetramethyloctane** using the Joback group-contribution method. This method is chosen for its clarity and educational value in demonstrating the principles of GCM.

Step 1: Molecular Group Decomposition

The first and most critical step is to dissect the molecular structure into its constituent Joback groups. Each group's contribution is known from regression against experimental data of many compounds.

- Structure: **2,4,5,6-tetramethyloctane**

- Decomposition:
 - Primary methyl ($-\text{CH}_3$): 2 groups (at the ends of the octane chain)
 - Secondary methylene ($>\text{CH}_2$): 2 groups (C3 and C7 positions)
 - Tertiary methine ($>\text{CH}-$): 4 groups (C2, C4, C5, C6 positions where methyl groups are attached)
 - Methyl groups attached to the backbone ($-\text{CH}_3$): 4 groups
- Final Group Count:
 - $-\text{CH}_3$: 6
 - CH_2 : 2
 - $\text{CH}-$: 4

Step 2: Summation of Group Contributions

Using established tables for Joback group contributions, we calculate the summation terms required for each property equation. (Note: Contribution values are sourced from standard chemical engineering texts).

Group	Count (N)	Boiling Point (Tb)	Melting Point (Tm)	Critical Temp (Tc)	Critical Pressure (Pc)	Critical Volume (Vc)
-CH3	6	140.28	84.42	124.92	-1.32	366
>CH2	2	44.70	22.30	44.70	0.00	112
>CH-	4	12.64	-4.48	85.36	0.52	192
Sum (Σ)	197.62	102.24	254.98	-0.80	670	

Step 3: Application of Joback Equations

The summed contributions are now used in the specific linear equations for each property.

- Normal Boiling Point (Tb):
 - Equation: $T_b \text{ (K)} = 198.2 + \sum(N * T_{b_contribution})$
 - Calculation: $198.2 + 197.62 = 495.82 \text{ K}$
 - Predicted Tb: $222.7 \text{ }^\circ\text{C}$
- Melting Point (Tm):
 - Equation: $T_m \text{ (K)} = 122.5 + \sum(N * T_{m_contribution})$
 - Calculation: $122.5 + 102.24 = 224.74 \text{ K}$
 - Predicted Tm: $-48.4 \text{ }^\circ\text{C}$
- Critical Temperature (Tc):
 - Equation: $T_c \text{ (K)} = T_b * [0.584 + 0.965 * \sum(N * T_{c_contribution}) - (\sum(N * T_{c_contribution}))^2]^{-1}$
 - Calculation: $495.82 * [0.584 + 0.965 * 0.25498 - (0.25498)^2]^{-1} = 495.82 * [0.765]^{-1} = 648.1 \text{ K}$

- Predicted Tc: 374.9 °C
- Critical Pressure (Pc):
 - Equation: $P_c \text{ (bar)} = [0.113 + 0.0032 * (\text{Number of Atoms}) - \Sigma(N * P_{c_contribution})]^{-2}$
 - Number of Atoms: 12 (C) + 26 (H) = 38
 - Calculation: $[0.113 + 0.0032 * 38 - (-0.80)]^{-2} = [1.0344]^{-2} = 0.93 \text{ bar}$
 - Predicted Pc: 18.8 bar
- Critical Volume (Vc):
 - Equation: $V_c \text{ (cm}^3\text{/mol)} = 17.5 + \Sigma(N * V_{c_contribution})$
 - Calculation: $17.5 + 670 = 687.5 \text{ cm}^3\text{/mol}$
 - Predicted Vc: 458.0 cm³/mol

Summary of Predicted Physicochemical Properties

This table summarizes the predicted values for **2,4,5,6-tetramethyloctane**. The primary values are derived from the Joback method protocol detailed above. The qualitative assessment reflects the expected accuracy based on the chosen methodology. For highly branched alkanes, group contribution methods provide reliable first-order estimates.

Physicochemical Property	Predicted Value	Method of Prediction	Notes / Confidence Level
Molecular Weight	170.33 g/mol	From Formula	Exact
Normal Boiling Point	222.7 °C (495.8 K)	Joback Method	Medium: GCMs are generally reliable for boiling points of alkanes. Branching tends to lower the boiling point compared to linear isomers; this value reflects that.
Melting Point	-48.4 °C (224.7 K)	Joback Method	Low-Medium: Melting points are notoriously difficult to predict due to crystal packing effects. This value should be considered a rough estimate. [10]
Density	~0.75 - 0.78 g/cm ³	Comparative Estimate	Medium: Based on typical values for branched C12 alkanes. MD simulations would provide a more accurate prediction. [11]
Critical Temperature	374.9 °C (648.1 K)	Joback Method	Medium
Critical Pressure	18.8 bar	Joback Method	Medium
Critical Volume	458.0 cm ³ /mol	Joback Method	Medium
LogP (Octanol-Water)	~5.6	Computed (XLogP3) [1]	High: Computational methods for LogP are well-established and

reliable for non-polar hydrocarbons.

Viscosity

Low

Qualitative

High: As a highly branched, non-polar molecule of this size, it is expected to have low viscosity at standard conditions.

Conclusion and Future Directions

This guide establishes a robust set of predicted physicochemical properties for **2,4,5,6-tetramethyloctane** based on established computational methodologies. The detailed protocol using the Joback method provides a transparent and reproducible foundation for these estimates. While these predictions offer valuable insights for researchers and developers, it is crucial to recognize the inherent limitations of any single predictive model.

For applications requiring higher fidelity, the use of more sophisticated techniques is recommended. Advanced QSPR models or neural networks trained on extensive alkane datasets would likely yield more accurate predictions for boiling and melting points.[\[8\]](#)[\[10\]](#) Furthermore, for properties like density and viscosity as a function of temperature, molecular dynamics (MD) simulations offer a physics-based approach that can provide unparalleled accuracy, albeit at a significantly higher computational cost.[\[11\]](#) The work presented here serves as a vital first-pass analysis, enabling informed decision-making while highlighting pathways for more intensive, high-precision computational study.

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